

GSK2850163 hydrochloride handling and safety precautions for lab use

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: GSK2850163 hydrochloride

Cat. No.: B10799446

[Get Quote](#)

Application Notes and Protocols for GSK2850163 Hydrochloride

For Researchers, Scientists, and Drug Development Professionals

This document provides detailed guidelines for the safe handling, storage, and laboratory use of **GSK2850163 hydrochloride**, a potent inhibitor of inositol-requiring enzyme-1 alpha (IRE1 α).

Introduction

GSK2850163 hydrochloride is a small molecule inhibitor targeting the kinase and endoribonuclease (RNase) activities of IRE1 α , a key transducer of the unfolded protein response (UPR). The UPR is a cellular stress response pathway activated by the accumulation of unfolded or misfolded proteins in the endoplasmic reticulum (ER). By inhibiting IRE1 α , **GSK2850163 hydrochloride** allows for the investigation of the UPR's role in various physiological and pathological processes, including cancer, metabolic disorders, and neurodegenerative diseases.

Safety and Handling Precautions

2.1 Hazard Identification

While a comprehensive toxicological profile is not fully available, it is crucial to handle **GSK2850163 hydrochloride** with care, assuming it may be harmful. Standard laboratory safety protocols should be strictly followed.

2.2 Personal Protective Equipment (PPE)

When handling **GSK2850163 hydrochloride**, the following PPE is mandatory:

- Eye Protection: Wear tightly fitting safety goggles with side-shields.
- Hand Protection: Use chemical-resistant gloves (e.g., nitrile) inspected for integrity before each use.
- Body Protection: A lab coat is required. For procedures with a higher risk of exposure, consider fire/flammable resistant and impervious clothing.
- Respiratory Protection: If working with the powdered form or if dust formation is likely, use a NIOSH-approved respirator.

2.3 Engineering Controls

- Work in a well-ventilated area, preferably within a chemical fume hood, especially when handling the solid compound or preparing stock solutions.
- Ensure easy access to an eyewash station and a safety shower.

2.4 First Aid Measures

- In case of skin contact: Immediately wash the affected area with soap and plenty of water.
- In case of eye contact: Rinse thoroughly with plenty of water for at least 15 minutes and consult a physician.
- If inhaled: Move the person to fresh air. If breathing is difficult, give oxygen.
- If swallowed: Do NOT induce vomiting. Never give anything by mouth to an unconscious person. Rinse mouth with water and consult a physician.

2.5 Spills and Disposal

- **Spills:** In case of a spill, avoid dust formation. Wear appropriate PPE, absorb the spill with an inert material, and collect it in a sealed container for disposal.
- **Disposal:** Dispose of waste in accordance with local, state, and federal regulations. Do not allow the chemical to enter drains.

Storage and Stability

- **Short-term storage (powder):** Store at 2-8°C.
- **Long-term storage (powder):** For long-term storage, it is recommended to store the compound at -20°C.
- **Solutions:** Once dissolved, it is best to prepare solutions fresh for each experiment. If storage of a stock solution is necessary, it is recommended to store it at -20°C and use it within one month. Avoid repeated freeze-thaw cycles.

Quantitative Data Summary

Property	Value	Source
Molecular Formula	C ₂₄ H ₃₀ Cl ₃ N ₃ O	
CAS Number	2319838-09-8	
IC ₅₀ (IRE1α Kinase Activity)	20 nM	
IC ₅₀ (IRE1α RNase Activity)	200 nM	
Weakly Inhibited Kinases	Ron (IC ₅₀ = 4.4 μM), FGFR1 V561M (IC ₅₀ = 17 μM)	

Experimental Protocols

5.1 Preparation of Stock Solutions

For in vitro experiments, a common solvent is Dimethyl Sulfoxide (DMSO). For a 10 mM stock solution:

- Calculate the required mass of **GSK2850163 hydrochloride** based on its molecular weight (482.87 g/mol).
- Add the appropriate volume of DMSO to the solid compound.
- Vortex or sonicate briefly to ensure complete dissolution.

5.2 In Vitro Assay for IRE1 α Kinase Activity (ADP-Glo™ Assay)

This protocol is adapted from commercially available information and measures the inhibition of IRE1 α 's intrinsic ATP hydrolysis activity.

Materials:

- **GSK2850163 hydrochloride** stock solution
- Recombinant phosphorylated IRE1 α (pIRE1 α)
- ATP
- ADP-Glo™ Kinase Assay kit
- 384-well plates
- Assay Buffer: 50 mM HEPES (pH 7.5), 30 mM NaCl, 10 mM MgCl₂, 1 mM DTT, 0.02% CHAPS, 0.01 mg/mL BSA

Procedure:

- Add 100 nL of **GSK2850163 hydrochloride** at various concentrations (in DMSO) to the wells of a 384-well plate.
- Initiate the kinase reaction by adding 5 μ L of a solution containing 10 nM pIRE1 α and 120 μ M ATP in assay buffer to each well.
- Incubate the plate at room temperature for 2 hours.
- Stop the reaction by adding 5 μ L of ADP-Glo™ Reagent.

- Incubate for 40 minutes at room temperature.
- Add 10 μ L of Kinase Detection Reagent to each well.
- Incubate for 30 minutes at room temperature.
- Measure the luminescence using a plate reader.
- Calculate the IC₅₀ value by fitting the data to a dose-response curve.

5.3 In Vitro Assay for IRE1 α RNase Activity (XBP1 Splicing Luciferase Reporter Assay)

This protocol measures the inhibition of IRE1 α -mediated XBP1 mRNA splicing.

Materials:

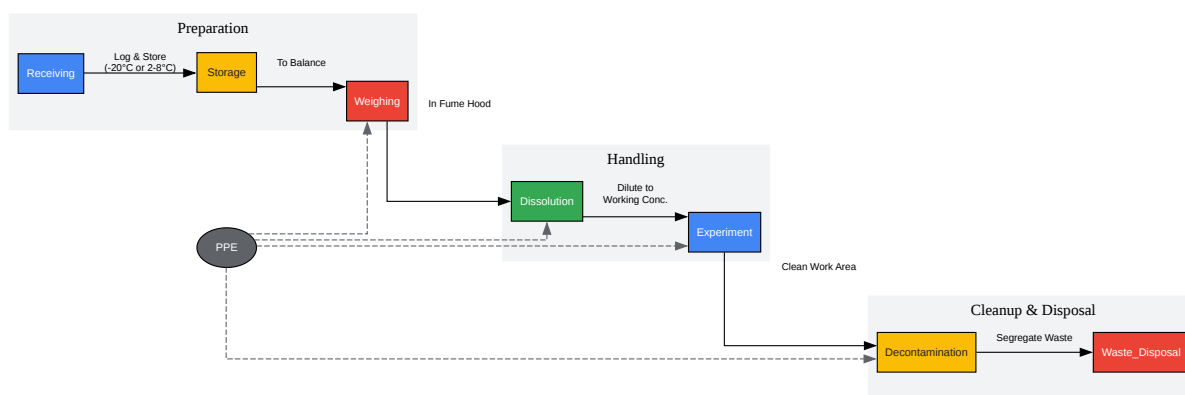
- PANC-1 cells (or other suitable cell line)
- RPMI 1640 medium with 10% FBS
- pGL3-5xUPRE-luciferase reporter plasmid
- pRL-SV40 Renilla luciferase control plasmid
- Transfection reagent (e.g., FuGENE® 6)
- Tunicamycin (ER stress inducer)
- **GSK2850163 hydrochloride**
- Dual-Glo® Luciferase Assay System
- 6-well plates

Procedure:

- Seed PANC-1 cells in 6-well plates.

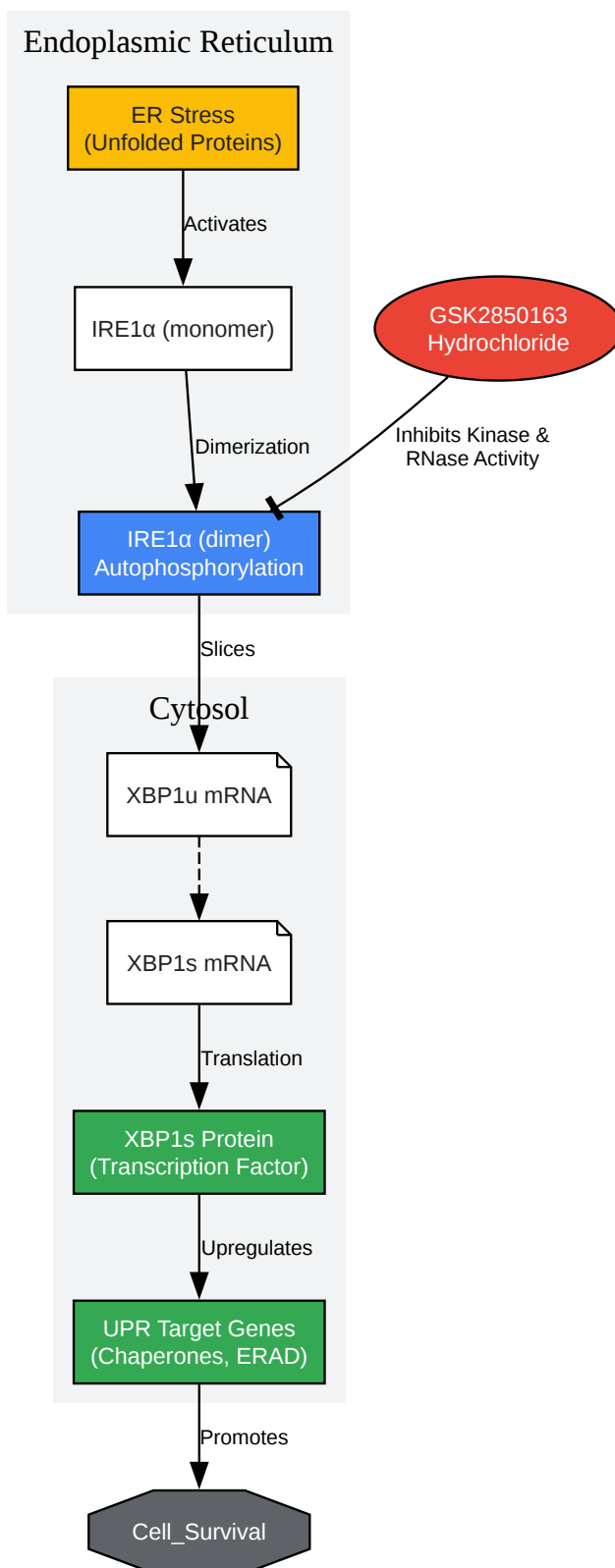
- Co-transfect the cells with the UPRE-luciferase reporter and Renilla luciferase control plasmids using a suitable transfection reagent.
- After 48 hours, induce ER stress by treating the cells with 2.5 µg/mL tunicamycin for 1 hour.
- Treat the cells with varying concentrations of **GSK2850163 hydrochloride** for 16 hours.
- Measure firefly and Renilla luciferase activities using the Dual-Glo® Luciferase Assay System according to the manufacturer's instructions.
- Normalize the firefly luciferase activity to the Renilla luciferase activity to account for differences in transfection efficiency and cell viability.
- Determine the IC₅₀ value for the inhibition of XBP1 splicing.

Visualizations



[Click to download full resolution via product page](#)

Caption: Safe handling workflow for **GSK2850163 hydrochloride**.



[Click to download full resolution via product page](#)

Caption: The IRE1 α signaling pathway and the inhibitory action of GSK2850163.

- To cite this document: BenchChem. [GSK2850163 hydrochloride handling and safety precautions for lab use]. BenchChem, [2025]. [Online PDF]. Available at: [https://www.benchchem.com/product/b10799446#gsk2850163-hydrochloride-handling-and-safety-precautions-for-lab-use]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com